

Personal protective equipment for handling Folic Acid-d2

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Compound of Interest

Compound Name: *Folic Acid-d2*

Cat. No.: *B588965*

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Essential Safety and Handling Guide for Folic Acid-d2

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for **Folic Acid-d2**, a deuterated form of Folic Acid. While Folic Acid is not classified as a hazardous substance, adherence to proper laboratory protocols is crucial to maintain a safe working environment.[\[1\]](#)

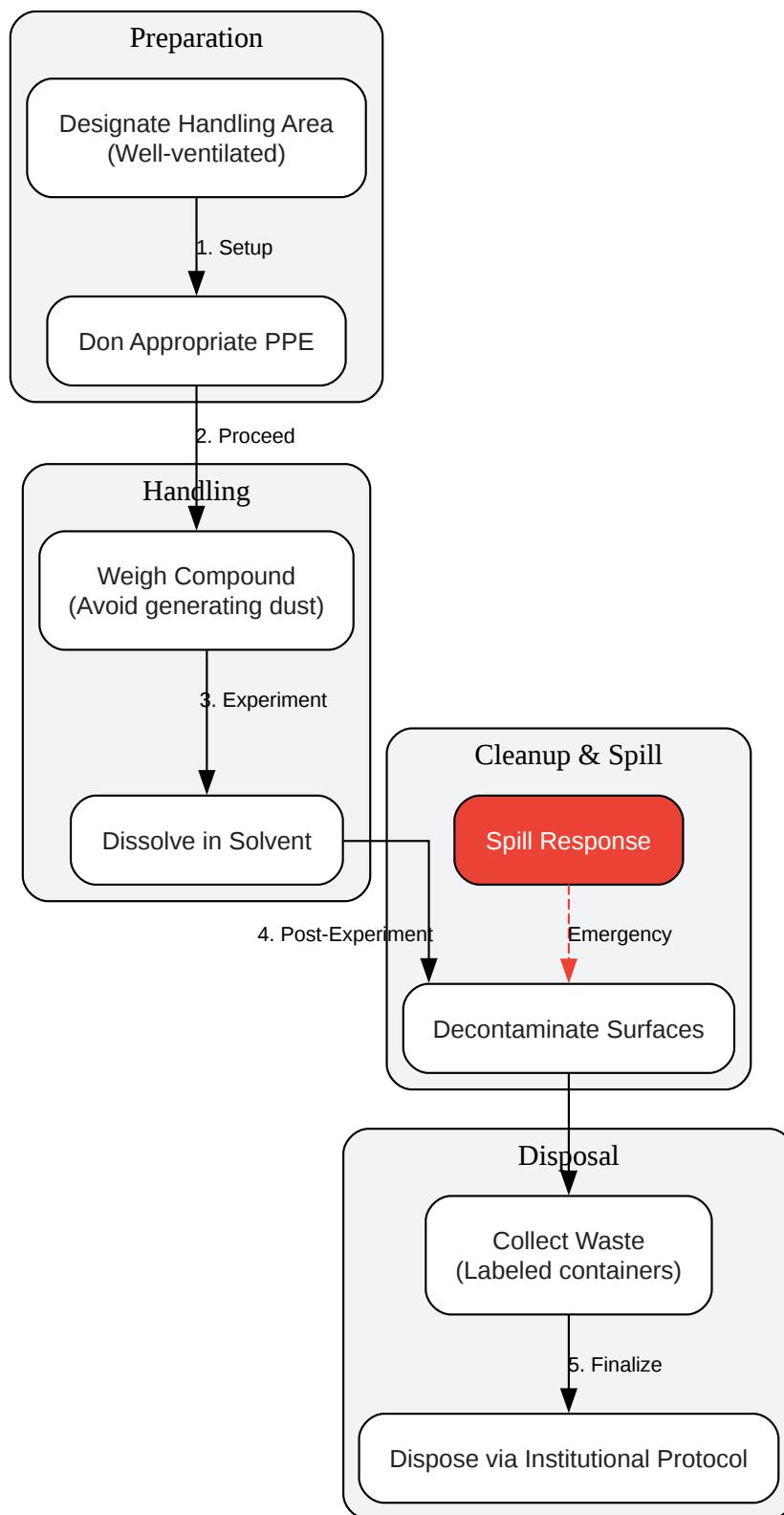
Personal Protective Equipment (PPE)

When handling **Folic Acid-d2**, especially in powder form, the following personal protective equipment is recommended to minimize exposure and prevent contamination.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles	EN166 or OSHA 29 CFR 1910.133 compliant	Protects eyes from dust particles.
Hand Protection	Nitrile or neoprene gloves	ASTM D6978 compliant for chemotherapy gloves	Prevents skin contact. [2]
Body Protection	Laboratory coat or disposable gown	Solid front, long sleeves, and tight-fitting cuffs	Protects clothing and skin from contamination.[3]
Respiratory Protection	Not generally required under normal use with good ventilation	Use a particulate filter respirator (e.g., N95) if dust is generated	Minimizes inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a structured workflow is critical for the safe handling of **Folic Acid-d2** from receipt to disposal.

[Click to download full resolution via product page](#)**Caption:** Safe handling workflow for **Folic Acid-d2**.

- Preparation:
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form.
 - Before handling, put on all required PPE as specified in the table above.
- Handling:
 - Avoid all personal contact, including inhalation of dust.
 - When weighing, use techniques that minimize dust generation.
 - Keep containers securely sealed when not in use.
 - Do not eat, drink, or smoke in the handling area.
- In Case of a Spill:
 - Minor Spills: For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.
 - Major Spills: Alert personnel in the area and, if necessary, emergency responders. Control personal contact by wearing appropriate PPE. Prevent spillage from entering drains or water courses.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Skin Contact: Wash the affected area with soap and water.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Rinse mouth with water and seek medical advice.

Disposal Plan

Proper disposal of **Folic Acid-d2** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Material:** Dispose of waste material in accordance with national and local regulations. Do not mix with other waste and leave chemicals in their original containers if possible.
- **Contaminated Materials:** PPE and other materials contaminated with **Folic Acid-d2** should be placed in a sealed, labeled container for disposal.
- **Empty Containers:** Handle uncleaned containers as you would the product itself.
- **General Guidance:** For non-hazardous substances like Folic Acid, at-home disposal guidance for unused medicines can be adapted for small research quantities where permitted. This involves mixing the substance with an undesirable material like coffee grounds or cat litter, placing it in a sealed plastic bag, and disposing of it in the trash. However, for laboratory settings, always follow your institution's specific waste disposal protocols.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of Folic Acid, which are expected to be very similar for **Folic Acid-d2**.

Property	Value
Molecular Formula	C19H19N7O6 (for Folic Acid)
Molecular Weight	441.4 g/mol (for Folic Acid)
Appearance	Yellow-orange powder solid
Melting Point	250 °C / 482 °F
pH	4.0 - 4.8
Solubility	No information available
Stability	Stable under normal conditions; light sensitive.

By following these guidelines, researchers can safely handle **Folic Acid-d2**, minimizing risks and ensuring a secure laboratory environment.

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